

# Chemical structure and physicochemical properties of Salvianolic acid B.

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## Compound of Interest

Compound Name: *Salvianolic acid B*

Cat. No.: *B1246770*

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## Salvianolic Acid B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Salvianolic acid B** is a prominent water-soluble polyphenolic compound derived from the root of *Salvia miltiorrhiza* (Danshen), a perennial plant widely utilized in traditional Chinese medicine.<sup>[1][2]</sup> As the most abundant of the salvianolic acids, it is the subject of extensive research due to its significant pharmacological activities, including potent antioxidant and anti-inflammatory effects.<sup>[1][3]</sup> This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and relevant experimental methodologies for the study of **Salvianolic acid B**.

### Chemical Structure and Identification

**Salvianolic acid B** is a complex molecule formed from the condensation of three molecules of danshensu (3-(3,4-dihydroxyphenyl)lactic acid) and one molecule of caffeic acid.<sup>[1][4]</sup>

Figure 1: Chemical Structure of **Salvianolic Acid B**

Caption: Chemical structure of **Salvianolic acid B**.

Table 1: Chemical Identifiers for **Salvianolic Acid B**

Identifier	Value
IUPAC Name	(2R)-2-[(E)-3-[(2S,3S)-3-[(1R)-1-carboxy-2-(3,4-dihydroxyphenyl)ethoxy]carbonyl-2-(3,4-dihydroxyphenyl)-7-hydroxy-2,3-dihydro-1-benzofuran-4-yl]prop-2-enoyl]oxy-3-(3,4-dihydroxyphenyl)propanoic acid[5]
Synonyms	Lithospermic acid B, Danshensuan B[6]
CAS Number	121521-90-2[7][8]
Molecular Formula	C <sub>36</sub> H <sub>30</sub> O <sub>16</sub> [1][6][8]
Molecular Weight	718.61 g/mol [7][8]
InChI Key	SNKFFCBZYGQCN-VWUOOIFGSA-N[5]
Canonical SMILES	<chem>C1=CC(=C(C=C1CC(C(=O)O)OC(=O)C=CC2=C3C(C(OC3=C(C=C2)O)C4=CC(=C(C=C4)O)O)C(=O)OC(CC5=CC(=C(C=C5)O)O)C(=O)O)O)O</chem> [9]

## Physicochemical Properties

The physicochemical properties of **Salvianolic acid B** are crucial for its formulation, delivery, and biological activity.

Table 2: Physicochemical Data for **Salvianolic Acid B**

Property	Value
Appearance	Pale yellow to yellow or off-white to yellow solid/powder.[7][10]
Melting Point	>149°C (with decomposition)[10]
Solubility	
H <sub>2</sub> O	≥5 mg/mL[11]; 50 mg/mL (69.58 mM)[7]; ~1 mg/mL in PBS (pH 7.2)[12]
DMSO	20 mg/mL[12]; 91 mg/mL (126.64 mM)[13]
Ethanol	~10 mg/mL[12]; ≥71.9 mg/mL[14]
Methanol	Slightly soluble[10]
Dimethylformamide (DMF)	~20 mg/mL[12]
Stability	
In Aqueous Solution	Poor stability, decomposition occurs at 25°C and is enhanced at higher temperatures.[1][7] Stable for 30 hours at 4°C.[7]
In Acidic pH	Stable for 30 hours in buffered phosphate aqueous solutions at pH 1.5, 3.0, and 5.0.[7]
In Neutral/Alkaline pH	Stability decreases as pH increases from neutral.[7]
In Solid State	Stable for 6 months when packaged in aluminum foil bags under accelerated conditions (40°C, 75% relative humidity).[15][16]
Storage	Store at -20°C.[10][11]

## Experimental Protocols

### Determination of Melting Point (Capillary Method)

This protocol outlines the standard procedure for determining the melting point of a solid compound using a capillary melting point apparatus.

## Workflow for Melting Point Determination



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Caption: Workflow for Capillary Melting Point Determination.

#### Methodology:

- **Sample Preparation:** A small amount of dry **Salvianolic acid B** is finely ground. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of approximately 2-3 mm.<sup>[7]</sup>
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a rapid rate until the temperature is about 15-20°C below the expected melting point. The heating rate is then reduced to a slow rate of 1-2°C per minute to ensure thermal equilibrium.<sup>[7]</sup>
- **Observation and Recording:** The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

## Determination of pKa (Potentiometric Titration)

This protocol describes a general method for determining the acid dissociation constant (pKa) of a phenolic compound like **Salvianolic acid B**.

#### Workflow for pKa Determination by Potentiometric Titration



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Caption: Workflow for Potentiometric pKa Determination.

Methodology:

- **Solution Preparation:** A standard solution of **Salvianolic acid B** (e.g., 1 mM) is prepared in a suitable solvent, often a co-solvent system like acetonitrile-water. A standardized titrant (e.g., 0.1 M NaOH) is also prepared.[\[15\]](#)
- **Titration Setup:** The sample solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. The solution is acidified to approximately pH 2 with a standard acid (e.g., 0.1 M HCl).[\[15\]](#)
- **Titration:** The standardized base is added in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.[\[15\]](#)
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The half-equivalence point is the volume of titrant that is half of the volume at the equivalence point. The pH at the half-equivalence point is equal to the pKa of the acidic functional group.

## Stability Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a stability-indicating HPLC method to assess the degradation of **Salvianolic acid B** under various stress conditions.

Workflow for HPLC Stability Analysis



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Caption: Workflow for HPLC-based Stability Assessment.

Methodology:

- HPLC System and Conditions:
  - Column: A C18 reversed-phase column is typically used.[17]
  - Mobile Phase: A gradient elution is often employed, commonly consisting of an aqueous acidic solution (e.g., 0.1% formic acid or phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol).[17][18]



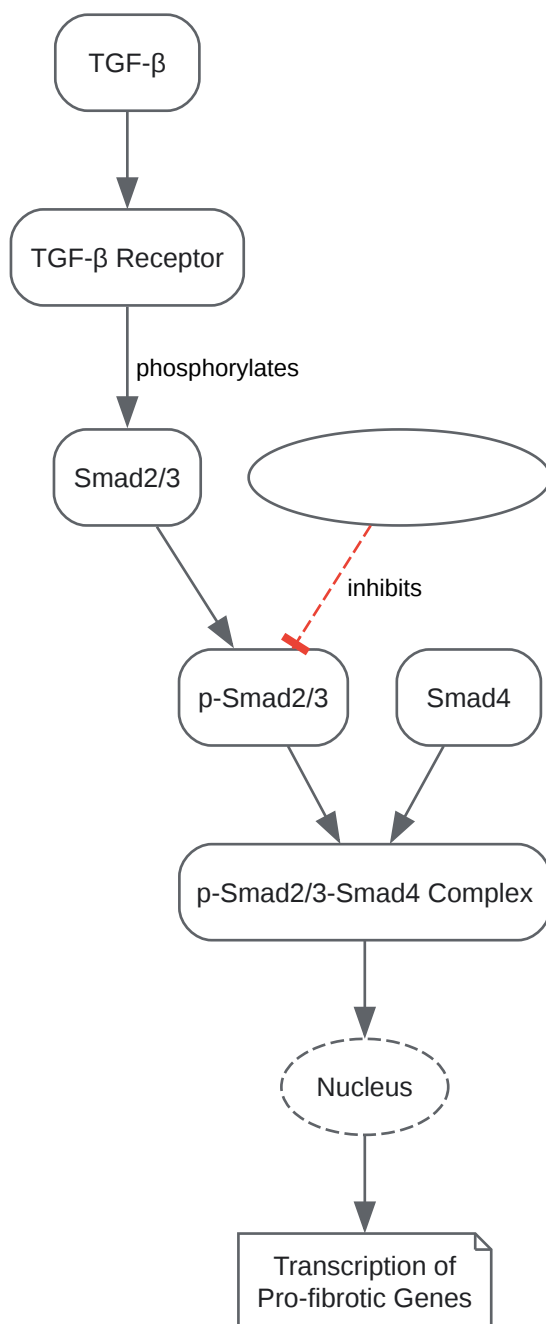
- Detection: UV detection is performed at a wavelength where **Salvianolic acid B** has significant absorbance, such as 280 nm or 288 nm.[17][19]
- Flow Rate: A typical flow rate is around 1.0 mL/min.[19]
- Column Temperature: Maintained at a constant temperature, for example, 30°C.[19]
- Sample Preparation and Stress Testing:
  - A stock solution of **Salvianolic acid B** is prepared in a suitable solvent.
  - Aliquots of the solution are subjected to various stress conditions, such as elevated temperature (e.g., 60°C), acidic (e.g., 0.1 M HCl), basic (e.g., 0.1 M NaOH), and oxidative (e.g., 3% H<sub>2</sub>O<sub>2</sub>) environments.[15]
- Analysis:
  - At predetermined time intervals, samples are withdrawn, neutralized if necessary, and injected into the HPLC system.
  - The peak area of **Salvianolic acid B** is monitored over time. The appearance of new peaks indicates degradation products.
  - The percentage of remaining **Salvianolic acid B** is calculated to determine its stability under each condition.

## Signaling Pathways Modulated by Salvianolic Acid B

**Salvianolic acid B** exerts its pharmacological effects by modulating several key intracellular signaling pathways.

### TGF- $\beta$ /Smad3 Signaling Pathway

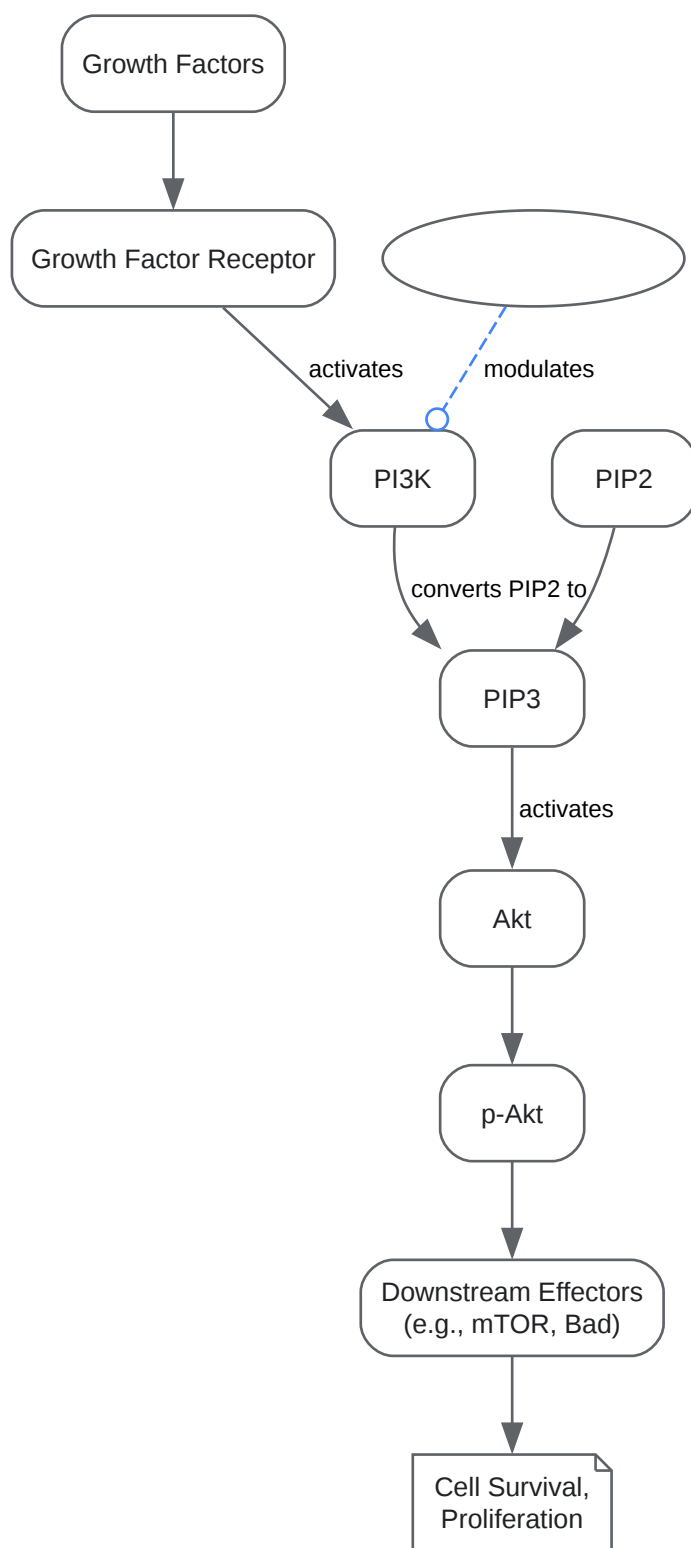
**Salvianolic acid B** has been shown to inhibit the TGF- $\beta$ /Smad3 signaling pathway, which is implicated in fibrosis. It can suppress the phosphorylation of Smad3, preventing its translocation to the nucleus and subsequent transcription of pro-fibrotic genes.[6]

Diagram of **Salvianolic acid B**'s effect on the TGF- $\beta$ /Smad3 Pathway[Click to download full resolution via product page](#)Caption: Inhibition of the TGF- $\beta$ /Smad3 pathway by **Salvianolic acid B**.

## PI3K/Akt Signaling Pathway

**Salvianolic acid B** can modulate the PI3K/Akt signaling pathway, which is involved in cell survival, proliferation, and apoptosis. In some contexts, it can promote cell survival by activating this pathway, while in cancer cells, it can inhibit the pathway to induce apoptosis.[20][21][22]

Diagram of **Salvianolic acid B**'s effect on the PI3K/Akt Pathway



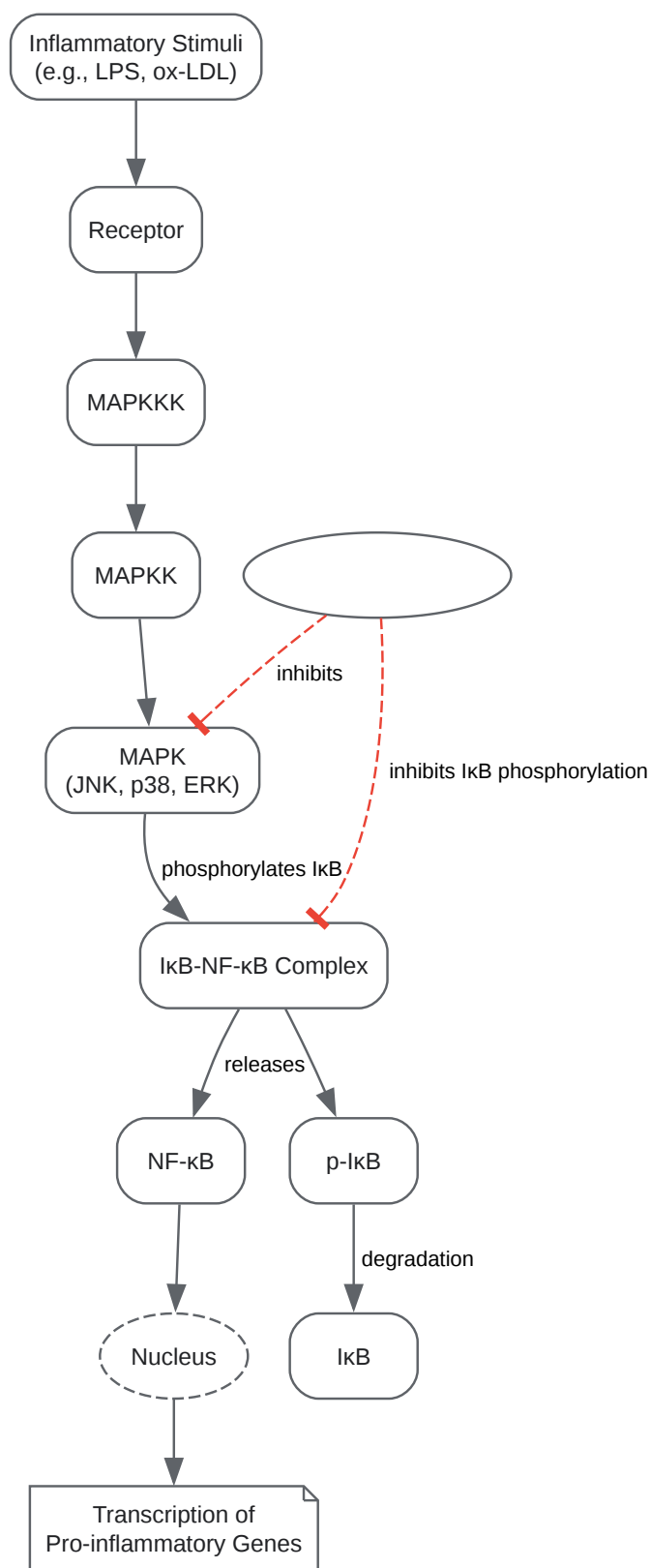
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Caption: Modulation of the PI3K/Akt pathway by **Salvianolic acid B**.

## MAPK/NF- $\kappa$ B Signaling Pathway

**Salvianolic acid B** has been demonstrated to inhibit the MAPK/NF- $\kappa$ B signaling pathway, which plays a crucial role in inflammation. It can reduce the phosphorylation of key MAPK proteins (such as JNK, p38, and ERK) and inhibit the activation of NF- $\kappa$ B, leading to a decrease in the production of pro-inflammatory cytokines.[\[7\]](#)[\[12\]](#)[\[20\]](#)

Diagram of **Salvianolic acid B**'s effect on the MAPK/NF- $\kappa$ B Pathway



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Caption: Inhibition of the MAPK/NF-κB pathway by **Salvianolic acid B**.

## Conclusion

**Salvianolic acid B** is a multifaceted natural compound with a well-defined chemical structure and a range of physicochemical properties that influence its biological activity. Its poor stability in aqueous solutions presents a challenge for formulation and delivery, which is an active area of research. The ability of **Salvianolic acid B** to modulate key signaling pathways, including TGF- $\beta$ /Smad3, PI3K/Akt, and MAPK/NF- $\kappa$ B, underscores its therapeutic potential in a variety of diseases. The experimental protocols provided in this guide offer a foundation for researchers to further investigate the properties and mechanisms of action of this promising molecule.

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- To cite this document: BenchChem. [Chemical structure and physicochemical properties of Salvianolic acid B.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246770#chemical-structure-and-physicochemical-properties-of-salvianolic-acid-b]

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